

N-Phenylmaleimide solubility in organic solvents like acetone and DMF

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Phenylmaleimide

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N-Phenylmaleimide Solubility: A Technical Guide for Researchers

An In-depth Examination of **N-Phenylmaleimide**'s Solubility Profile in Acetone and N,N-Dimethylformamide (DMF)

This technical guide provides a comprehensive overview of the solubility of **N-Phenylmaleimide** (NPM) in two common organic solvents: acetone and N,N-Dimethylformamide (DMF). This information is critical for researchers, chemists, and professionals in drug development and polymer science who utilize NPM in their work. The following sections detail quantitative solubility data, standardized experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

N-Phenylmaleimide exhibits good solubility in both acetone and DMF. The following table summarizes the available quantitative data for the solubility of **N-Phenylmaleimide** in these solvents. This data is essential for preparing solutions of specific concentrations for various applications, including chemical reactions, polymer formulations, and analytical testing.

Solvent	Temperature	Solubility (g / 100g of Solvent)
Acetone	Ambient	48
N,N-Dimethylformamide (DMF)	Ambient	51

Data sourced from NIPPON SHOKUBAI product information.[\[1\]](#)

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of a solid organic compound like **N-Phenylmaleimide** in an organic solvent. This protocol is based on the widely used isothermal shake-flask method.

Objective: To determine the saturation solubility of **N-Phenylmaleimide** in a given organic solvent at a specific temperature.

Materials:

- **N-Phenylmaleimide** (analytical grade)
- Solvent (e.g., Acetone, DMF), HPLC grade or equivalent
- Scintillation vials or sealed flasks
- Thermostatically controlled shaker or incubator
- Analytical balance (readable to at least 0.1 mg)
- Syringe filters (e.g., 0.45 μ m PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV-Vis Spectrophotometer, HPLC)

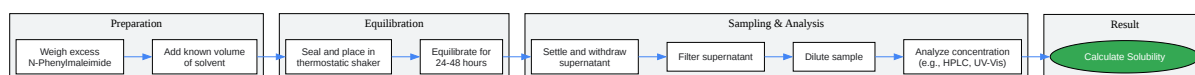
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **N-Phenylmaleimide** to a series of scintillation vials or flasks. The exact amount should be more than what is expected to dissolve to ensure a saturated solution is formed.
 - Accurately pipette a known volume of the desired solvent (e.g., 10 mL of acetone) into each vial.
- Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
 - Allow the mixtures to shake for a sufficient period to reach equilibrium. A typical duration is 24 to 48 hours. This ensures that the solvent is fully saturated with the solute.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed in the constant temperature environment for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette. It is crucial not to disturb the undissolved solid at the bottom of the vial.
 - Immediately filter the collected supernatant through a syringe filter to remove any suspended solid particles.
- Analysis:
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
 - Measure the concentration of **N-Phenylmaleimide** in the diluted solution using a calibrated analytical method (e.g., UV-Vis spectrophotometry at a predetermined wavelength or HPLC with a suitable detector).

- Calculation of Solubility:
 - Calculate the concentration of **N-Phenylmaleimide** in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in the desired units, such as grams of solute per 100 grams of solvent or moles per liter.

Experimental Workflow Diagram

The following diagram illustrates the logical steps involved in the experimental determination of solubility using the shake-flask method.



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Caption: Workflow for determining the solubility of **N-Phenylmaleimide**.

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References

- 1. N-Phenylmaleimide (IMILEX™-P) | Products | NIPPON SHOKUBAI [shokubai.co.jp]
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